

C.I. Disperse Red 19 solubility in supercritical carbon dioxide

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Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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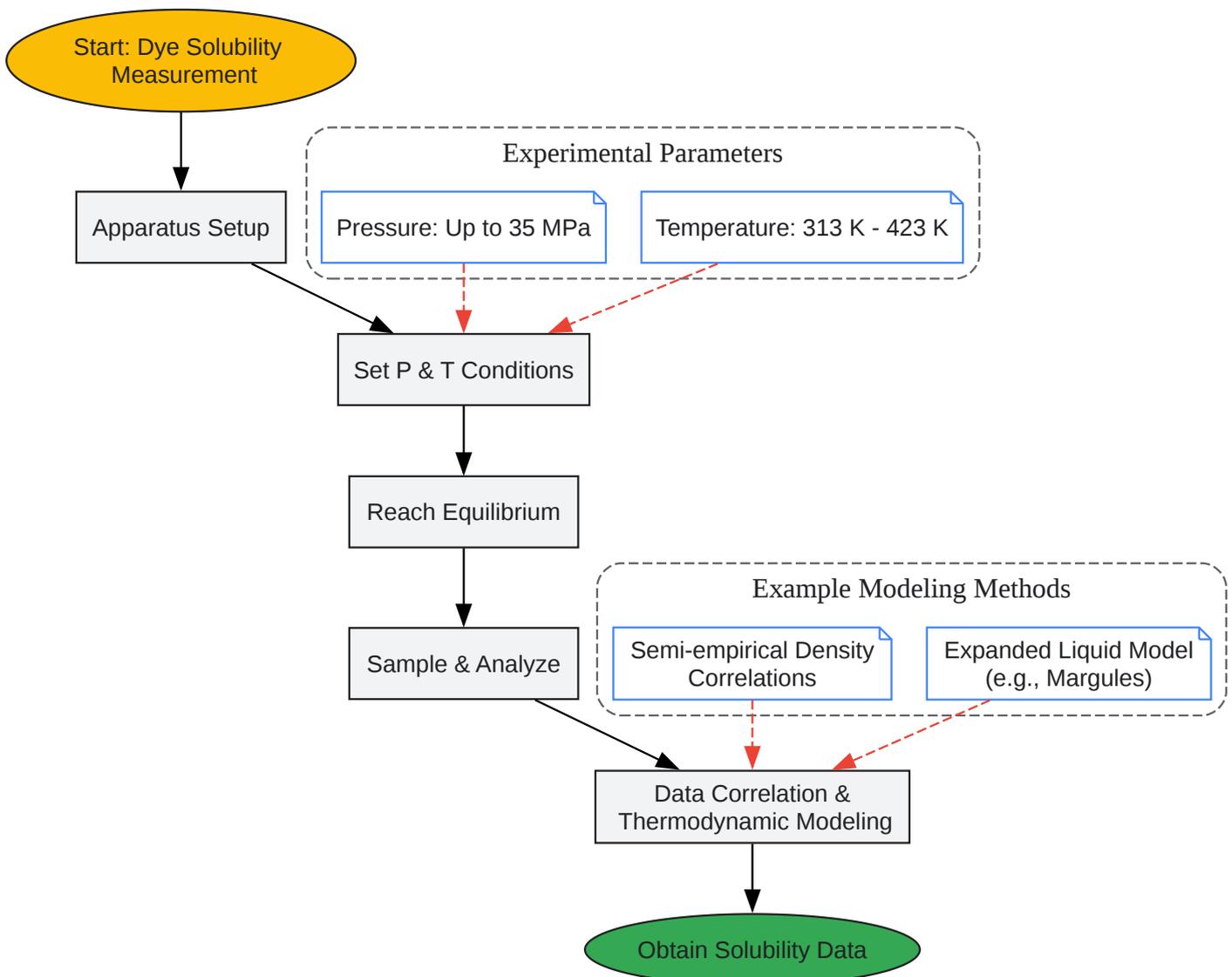
Chemical Profile of C.I. Disperse Red 19

The table below summarizes the fundamental identifiers and properties of **C.I. Disperse Red 19** (also known as Disperse Red 19), which are crucial for researchers to confirm the compound's identity and understand its basic characteristics [1] [2].

Property	Value / Description
CAS Number	2734-52-3 [1] [2]
Molecular Formula	$C_{16}H_{18}N_4O_4$ [1] [2]
Molecular Weight	330.34 g/mol [1] [2]
Chemical Structure	Azo dye with hydroxyl groups [2]
Appearance	Dark purple to dark red-brown crystalline powder [2]
Melting Point	>300 °C [2]
Water Solubility	234.5 µg/L at 25 °C [2]

Solubility in Supercritical CO₂: Context and Methodology

Although direct solubility data for **C.I. Disperse Red 19** in scCO₂ was not located, the study of disperse dye solubility in scCO₂ is a mature field driven by the development of water-free textile dyeing processes [3]. The following workflow diagrams the general experimental approach for measuring and correlating dye solubility, based on methodologies used for dyes like C.I. Disperse Red 60 and C.I. Disperse Blue 60 [4] [3].



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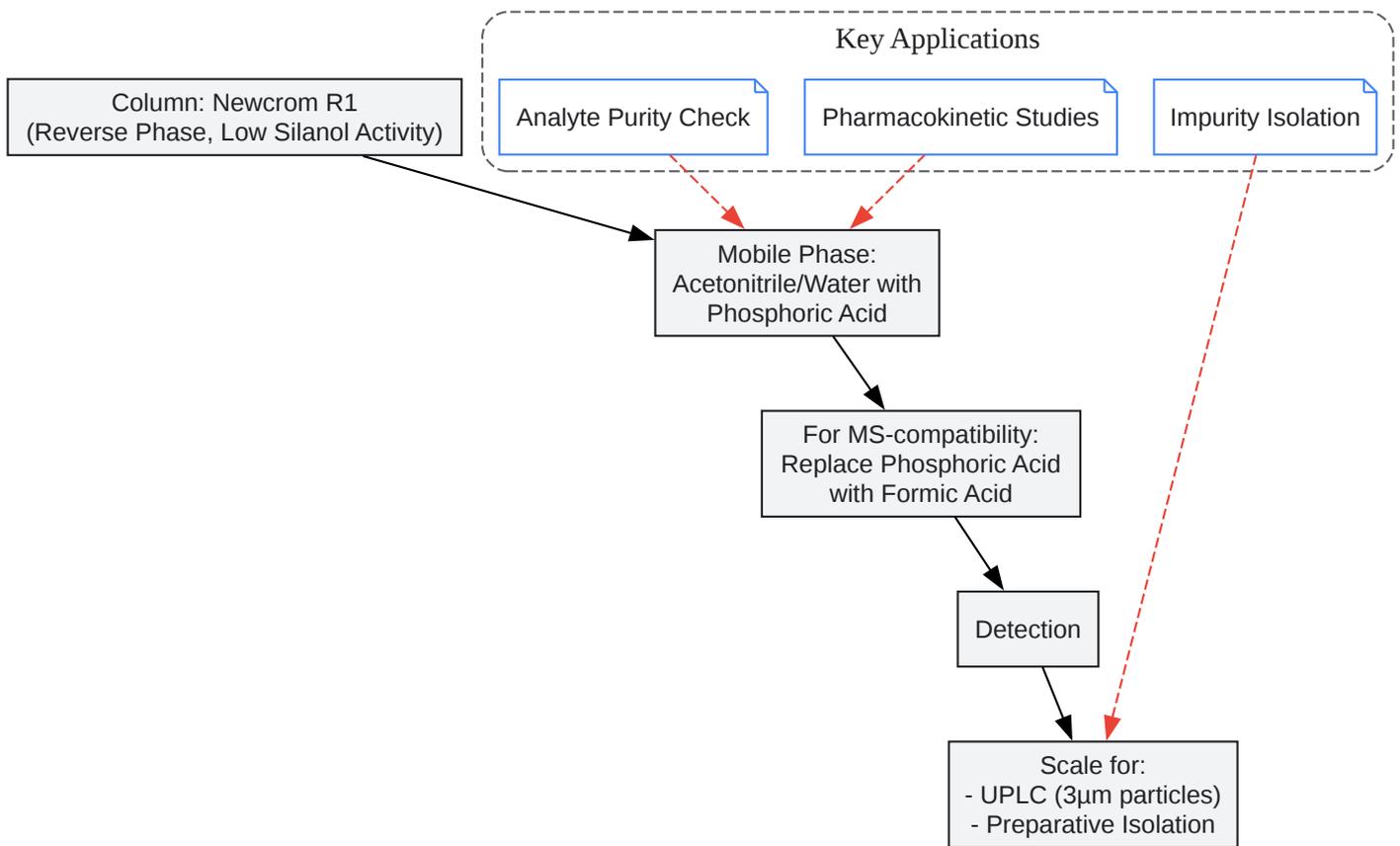
Experimental Workflow for scCO₂ Solubility Measurement

The typical setup is a closed-loop apparatus equipped with a magnetic pump for circulating scCO₂ [4]. The general protocol involves:

- **System Preparation:** Load a known amount of pure dye into the equilibrium vessel.
- **Pressurization and Heating:** Pressurize the system with CO₂ to the desired pressure (e.g., up to 35 MPa or 300 bar) and heat to the target temperature (e.g., between 313 K and 423 K) [4] [3].
- **Equilibration:** Circulate the scCO₂ through the dye until equilibrium is reached, which can take several hours.
- **Sampling and Analysis:** Sample the fluid phase and analyze the dye concentration. A common method is UV-VIS spectroscopy, but HPLC is also used for analysis [1] [4].

High-Performance Liquid Chromatography (HPLC) Analysis Protocol

For identifying and quantifying **C.I. Disperse Red 19**, either in its pure form or from scCO₂ solutions, the following HPLC method can be employed, as detailed by a column manufacturer [1].



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HPLC Analysis Protocol for Disperse Red 19

This method is scalable and can be adapted for various purposes, from fast UPLC analysis to preparative-scale isolation of impurities [1].

Research Applications and Alternative Directions

C.I. Disperse Red 19 is noted for its application beyond textiles, particularly as a non-linear optical (NLO) chromophore. Its two hydroxyl groups allow it to be covalently bonded to polymer matrices, such as

polyurethane, to form stable films used in the fabrication of analog systems and optical switching devices [2].

Given the lack of specific solubility data for this dye, your research could take several valuable paths:

- **Investigate Analogous Dyes:** Use solubility data from structurally similar disperse dyes (e.g., C.I. Disperse Red 60) to model and predict the behavior of **C.I. Disperse Red 19** [4] [3].
- **Experimental Determination:** Follow the general protocols outlined above to measure the solubility data, which remains a fundamental contribution to the field.
- **Focus on Functional Materials:** Explore the dye's application in material science, leveraging its known NLO properties [2].

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